

Physical and chemical properties of 2phenoxyethyl bromide

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Compound of Interest

Compound Name: (2-Bromoethoxy)benzene

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An In-depth Technical Guide to 2-Phenoxyethyl Bromide

This technical guide provides a comprehensive overview of the physical and chemical properties of 2-phenoxyethyl bromide, tailored for researchers, scientists, and professionals in drug development. This document consolidates key data, outlines experimental protocols, and presents visual workflows to facilitate a deeper understanding of this important chemical intermediate.

Core Properties

2-Phenoxyethyl bromide, also known as 2-bromoethyl phenyl ether, is a key reagent in organic synthesis, particularly in the pharmaceutical industry.[1] Its bifunctional nature, possessing both an ether linkage and a reactive bromide, makes it a versatile building block for more complex molecules.[2]

Physical Properties

2-Phenoxyethyl bromide is a colorless to pale yellow solid or liquid with a faint, characteristic odor.[3] Key physical data are summarized in the table below for easy reference.



Property	Value	Source(s)
Molecular Formula	C ₈ H ₉ BrO	[1]
Molecular Weight	201.06 g/mol	[1]
Appearance	Colorless to pale yellow crystals or liquid	[3]
Odor	Odorless	[4]
Melting Point	31-36 °C (87.8-96.8 °F)	[1][3][4]
Boiling Point	135-137 °C at 20 mmHg; 144 °C at 40 mmHg	[4]
Density	1.35 g/cm ³	
Flash Point	65 °C (149 °F)	[4]
Solubility	Insoluble in water. Soluble in methanol, chloroform, and ethyl acetate.	[1][5]

Chemical Properties

2-Phenoxyethyl bromide is stable under normal storage conditions. It is a combustible liquid and should be kept away from heat, sparks, and open flames.[4]



Property	Description	Source(s)
Stability	Stable under normal conditions.	[6]
Reactivity	Reacts with strong oxidizing agents.	[4]
Hazardous Decomposition	Thermal decomposition can produce carbon monoxide, carbon dioxide, and hydrogen halides.	
Hazardous Polymerization	Will not occur.	[6]

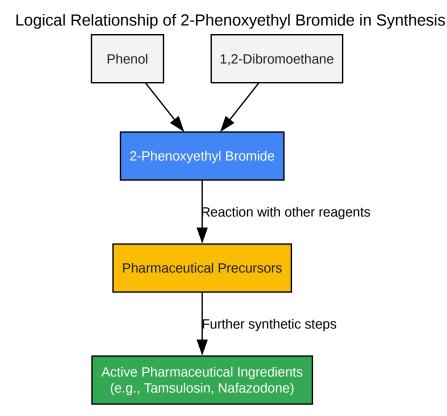
Applications in Drug Development

2-Phenoxyethyl bromide serves as a crucial intermediate in the synthesis of several pharmaceutical compounds.[1] Its structure is incorporated into the final active pharmaceutical ingredient (API). Notable examples include:

- Nafazodone and Oxiperomide: Used as a pharmaceutical intermediate in their synthesis.[1]
- Tamsulosin: An intermediate in the preparation of tamsulosin hydrochloride, a medication used to treat benign prostatic hyperplasia.[7][8]
- Spiro[4H-3,1-benzoxazine-4,4'-piperidin]-2(1H)-ones: Utilized in the synthesis of derivatives with antihypertensive activity.[1][5]

The following diagram illustrates the role of 2-phenoxyethyl bromide as a building block in the synthesis of more complex pharmaceutical molecules.





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Caption: Role of 2-Phenoxyethyl Bromide in Pharmaceutical Synthesis.

Experimental Protocols

This section details the methodologies for the synthesis and characterization of 2-phenoxyethyl bromide.

Synthesis of 2-Phenoxyethyl Bromide

The most common method for synthesizing 2-phenoxyethyl bromide is the Williamson ether synthesis, reacting phenol with 1,2-dibromoethane in the presence of a base.[1][9]

Materials and Equipment:



- · Round-bottom flask with a reflux condenser and mechanical stirrer
- Separatory funnel
- Heating mantle
- Phenol
- 1,2-dibromoethane
- Sodium hydroxide (NaOH) or Potassium carbonate (K₂CO₃)
- Solvent (e.g., water, acetonitrile)
- Saturated aqueous potassium carbonate solution
- · Anhydrous sodium sulfate
- Rotary evaporator
- Distillation apparatus

Procedure 1: Using Sodium Hydroxide[9]

- In a round-bottom flask, combine 18.5 g of phenol, 50 g of 1,2-dibromoethane, and 100 ml of water.
- Heat the mixture to 130°C with stirring.
- Slowly add a solution of 7.9 g of sodium hydroxide in 30 ml of water dropwise over 30 minutes.
- Continue stirring the reaction mixture for 6 hours at 130°C.
- · After cooling, separate the organic layer.
- Wash the organic layer twice with a saturated aqueous potassium carbonate solution and then twice with water.



- Dry the organic layer over anhydrous sodium sulfate.
- Filter and concentrate the solution under reduced pressure to obtain the crude product.
- Purify the crude product by vacuum distillation, collecting the fraction at 105-107°C at 6 mmHg.

Procedure 2: Using Potassium Carbonate[1]

- Suspend phenol (10 mmol), 1,2-dibromoethane (50 mmol), and anhydrous potassium carbonate (30 mmol) in 50 mL of anhydrous acetonitrile in a round-bottom flask under a nitrogen atmosphere.
- Stir the reaction mixture at 80°C for 6 hours.
- Monitor the reaction completion using thin-layer chromatography.
- After the reaction is complete, filter the mixture to remove potassium carbonate.
- Concentrate the filtrate under reduced pressure to remove the solvent.
- Purify the resulting crude product by silica gel column chromatography using petroleum ether as the eluent.

The following diagram outlines the general workflow for the synthesis and purification of 2-phenoxyethyl bromide.



Synthesis Combine Phenol, 1,2-Dibromoethane, and Base in Solvent Heat and Stir (6 hours) Work-up Cool and Separate Organic Layer Wash with Aqueous Solution Dry with Anhydrous Salt Filter and Concentrate Purification Vacuum Distillation or Column Chromatography

Experimental Workflow for 2-Phenoxyethyl Bromide Synthesis

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Pure 2-Phenoxyethyl Bromide

Caption: Synthesis and Purification Workflow.



Spectroscopic Characterization

The structure of the synthesized 2-phenoxyethyl bromide can be confirmed using various spectroscopic techniques.

¹H NMR (400 MHz, CDCl₃):[1]

- δ 7.29-7.26 (m, 2H, Ar-H)
- δ 6.95-6.92 (m, 3H, Ar-H)
- δ 4.26-4.23 (t, J = 3.6 Hz, 2H, -OCH₂)
- δ 3.61-3.58 (t, J = 3.6 Hz, 2H, -CH₂Br)

¹³C NMR (100 MHz, CDCl₃):[1]

- δ 158.0 (Ar-C-O)
- δ 129.5 (Ar-C)
- δ 121.4 (Ar-C)
- δ 114.8 (Ar-C)
- δ 67.8 (-OCH₂)
- δ 29.1 (-CH₂Br)

Mass Spectrometry (MS):[1] The mass spectrum will show the molecular ion peak corresponding to the molecular weight of 2-phenoxyethyl bromide (201.06 g/mol).

Safety and Handling

2-Phenoxyethyl bromide is a combustible liquid that causes skin and serious eye irritation, and may cause respiratory irritation.[5]

Precautionary Measures:[4][10]



- Handling: Wash hands thoroughly after handling. Wear protective gloves, clothing, eye, and face protection. Avoid breathing vapors or mists. Use only in a well-ventilated area. Keep away from heat, sparks, and open flames.
- Storage: Store in a cool, dry, and well-ventilated place.[5] Keep the container tightly closed. [4][5] Store away from strong oxidizing agents.[5]
- First Aid:
 - Skin Contact: Wash off immediately with plenty of soap and water.
 - Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes.
 - o Inhalation: Remove to fresh air.
 - Ingestion: Do NOT induce vomiting. Drink plenty of water.

Always consult the latest Safety Data Sheet (SDS) for complete and up-to-date safety information.[4]

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